2-Hydroxyphytanoyl-CoA Lyase (HACL1): A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*2-Hydroxyphytanoyl-CoA*
CAS No.:	*172787-73-4*
Cat. No.:	*B222727*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth examination of the peroxisomal enzyme **2-Hydroxyphytanoyl-CoA** Lyase (HACL1), a critical component in the alpha-oxidation of branched-chain fatty acids. We will explore its core function, intricate enzymatic mechanism, structural features, and its significance in human health and disease, supported by quantitative data and detailed experimental protocols.

Introduction to HACL1

2-Hydroxyphytanoyl-CoA lyase, encoded by the HACL1 gene, is a thiamine pyrophosphate (TPP)-dependent enzyme located within the peroxisome. Its primary role is in the catabolism of 3-methyl-branched fatty acids, most notably phytanic acid, a dietary component derived from the degradation of chlorophyll. HACL1 catalyzes the penultimate step in the peroxisomal alpha-oxidation pathway, a process essential for the breakdown of fatty acids that cannot be metabolized through beta-oxidation due to the presence of a methyl group at the beta-carbon.

Core Function and Metabolic Role

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HACL1's main function is to cleave the C1-C2 bond of **2-hydroxyphytanoyl-CoA**. This reaction yields two products: pristanal and formyl-CoA. The pristanal is subsequently oxidized to pristanic acid, which can then enter the beta-oxidation pathway. Formyl-CoA is rapidly hydrolyzed to formate and coenzyme A. This enzymatic step is crucial for detoxifying the body of phytanic acid, as its accumulation is neurotoxic.

While its most well-characterized substrate is **2-hydroxyphytanoyl-CoA**, HACL1 also demonstrates activity towards other 2-hydroxyacyl-CoAs, such as 2-hydroxystearoyl-CoA. This suggests a broader role in lipid metabolism beyond phytanic acid degradation.

The metabolic pathway of phytanic acid alpha-oxidation is depicted below, highlighting the critical position of HACL1.

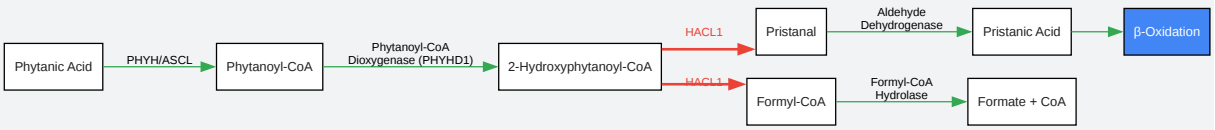

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Figure 1: Peroxisomal alpha-oxidation of phytanic acid.

Enzymatic Mechanism of HACL1

As a TPP-dependent enzyme, HACL1's mechanism involves the formation of a covalent intermediate with the TPP cofactor. The catalytic cycle can be broken down into the following key steps:

- Deprotonation of TPP: The C2 proton of the thiazolium ring of TPP is acidic. A basic residue in the active site deprotonates it, forming a reactive ylide.
- Nucleophilic Attack: The TPP ylide performs a nucleophilic attack on the carbonyl carbon of the **2-hydroxyphytanoyl-CoA** substrate.
- C-C Bond Cleavage: This leads to the cleavage of the bond between the C1 (carbonyl carbon) and C2 (hydroxyl-bearing carbon) of the substrate. This is the rate-limiting step.

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- Release of Pristanal: The C-C bond scission results in the release of the first product, pristanal.
- Formation of α,β-dihydroxyethyl-TPP Intermediate: The remaining two-carbon unit (derived from C1 and C2 of the substrate) is covalently attached to the TPP cofactor, forming an activated glycolaldehyde intermediate.
- Release of Formyl-CoA: The intermediate is resolved, leading to the release of the second product, formyl-CoA, and the regeneration of the TPP ylide for the next catalytic cycle.

The detailed catalytic mechanism is illustrated in the diagram below.

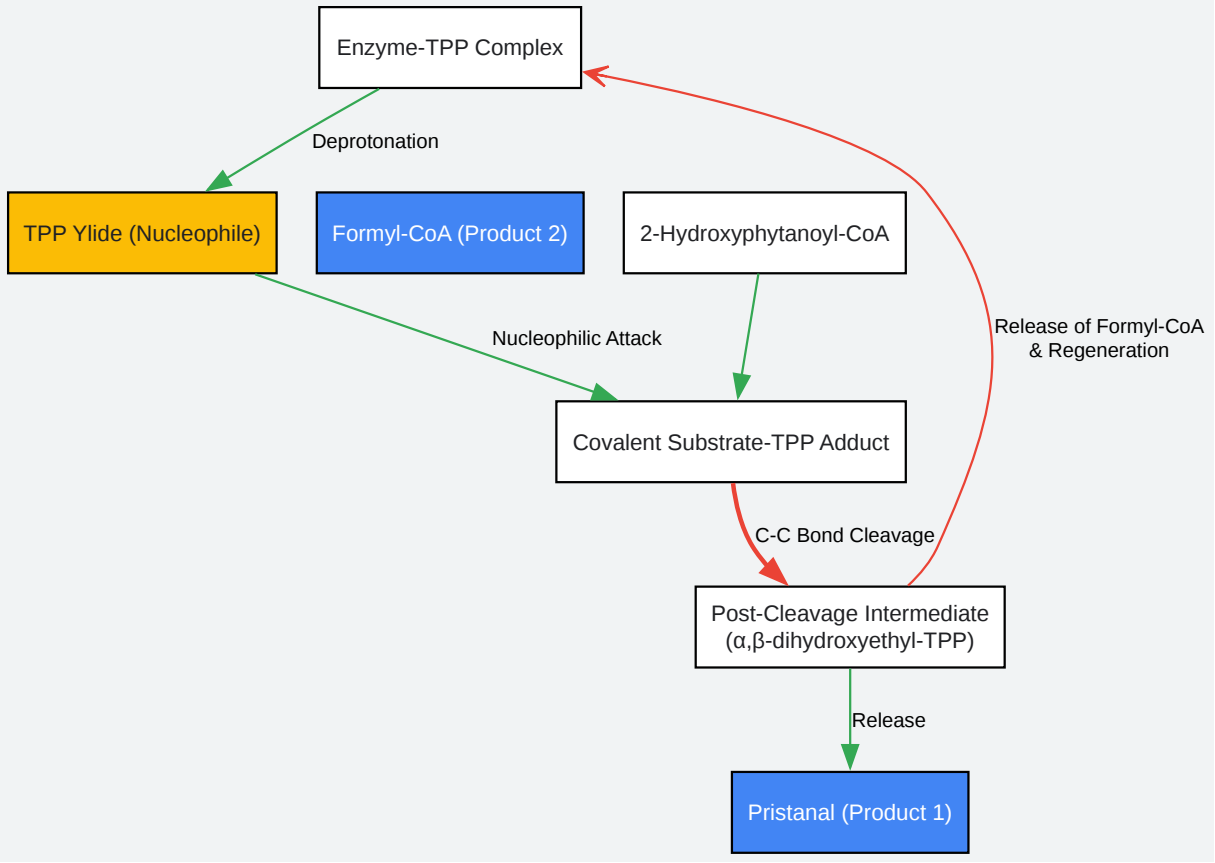

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Figure 2: Catalytic mechanism of HACL1.

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Quantitative Data on HACL1 Activity

The enzymatic activity of HACL1 has been characterized using purified recombinant human HACL1. The kinetic parameters vary depending on the substrate, highlighting its substrate specificity.

Substrate	K_m (μM)	V_max (nmol/min/mg)	k_cat (s^{-1})	Reference
(2R)-2-hydroxyphytanoyl-CoA	10.5 ± 1.5	138 ± 5	0.12	
(2S)-2-hydroxyphytanoyl-CoA	12.3 ± 1.8	125 ± 5	0.11	
(2R)-2-hydroxystearoyl-CoA	21.0 ± 3.0	291 ± 15	0.25	
(2S)-2-hydroxystearoyl-CoA	25.0 ± 4.0	258 ± 16	0.22	

Table 1: Kinetic parameters of human HACL1 for various substrates.

These data indicate that while HACL1 can process both R and S stereoisomers of its substrates, it exhibits a higher maximal velocity and catalytic efficiency for the straight-chain 2-hydroxystearoyl-CoA compared to the branched-chain **2-hydroxyphytanoyl-CoA**.

Experimental Protocols

Detailed methodologies are crucial for studying HACL1. Below are outlines of key experimental protocols.

5.1. Expression and Purification of Recombinant HACL1

This protocol describes the production of human HACL1 in E. coli for in vitro studies.

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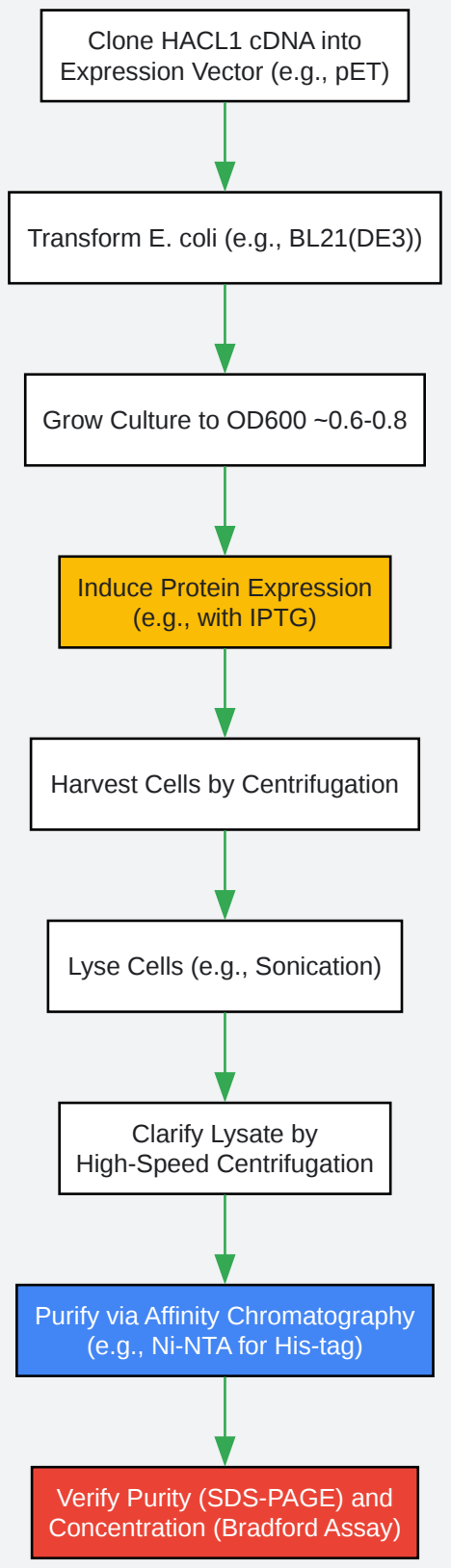

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Figure 3: Workflow for recombinant HACL1 expression and purification.

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5.2. HACL1 Enzyme Activity Assay

The activity of HACL1 is typically measured by monitoring the formation of its product, pristanal (or another aldehyde), from the corresponding 2-hydroxyacyl-CoA substrate. A common method involves a coupled spectrophotometric assay.

- Principle: The aldehyde product (pristanal) is reduced by alcohol dehydrogenase (ADH), a reaction that consumes NADH. The rate of NADH oxidation is monitored by the decrease in absorbance at 340 nm.
- Reaction Mixture:
  - Buffer (e.g., 100 mM potassium phosphate, pH 7.0)
  - Thiamine pyrophosphate (TPP) (Cofactor)
  - Magnesium chloride ($MgCl_2$)
  - NADH
  - Yeast alcohol dehydrogenase (Coupling enzyme)
  - Purified HACL1 enzyme
- Procedure:
  - Combine all reaction components except the substrate in a cuvette and incubate to establish a baseline.
  - Initiate the reaction by adding the substrate (e.g., **2-hydroxyphytanoyl-CoA**).
  - Immediately monitor the decrease in absorbance at 340 nm over time using a spectrophotometer.
  - Calculate the rate of reaction using the molar extinction coefficient of NADH (6220 $M^{-1}cm^{-1}$).

5.3. Synthesis of 2-Hydroxyacyl-CoA Substrates

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The substrates for HACL1 are not commercially available and must be chemically synthesized. A typical synthesis involves the conversion of the corresponding 2-hydroxy fatty acid to its N-hydroxysuccinimide (NHS) ester, followed by reaction with coenzyme A.

Clinical Relevance of HACL1

While no specific diseases have been directly linked to mutations in the HACL1 gene to date, its crucial role in phytanic acid metabolism suggests it as a candidate gene for disorders involving phytanic acid accumulation. For instance, Refsum disease, a rare autosomal recessive neurological disorder, is caused by a deficiency in phytanoyl-CoA hydroxylase (PHYH), the enzyme preceding HACL1 in the pathway. Patients with Refsum disease accumulate large stores of phytanic acid, leading to severe symptoms. A deficiency in HACL1 would be expected to cause a similar, if not identical, clinical phenotype. Therefore, the study of HACL1 is of significant interest for the diagnosis and potential treatment of peroxisomal disorders.

Conclusion

2-Hydroxyphytanoyl-CoA lyase is a vital TPP-dependent enzyme in peroxisomal alpha-oxidation. Its function in cleaving **2-hydroxyphytanoyl-CoA** is essential for the degradation of phytanic acid and the prevention of its neurotoxic accumulation. Understanding the detailed mechanism, kinetics, and structure of HACL1 provides a foundation for investigating its role in human health and its potential as a therapeutic target for related metabolic disorders. The experimental protocols and quantitative data presented herein serve as a valuable resource for researchers dedicated to advancing our knowledge of fatty acid metabolism and associated pathologies.

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